

Technical Guide: (R)-5-Hydroxymethyl Tolterodine Formate Spectral Analysis

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Compound of Interest

Compound Name:	(R)-5-Hydroxymethyl Tolterodine Formate
CAS No.:	380636-49-7
Cat. No.:	B586286

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Executive Summary

(R)-5-Hydroxymethyl Tolterodine (5-HMT), also known as Desfesoterodine or PNU-200577, is the primary pharmacologically active metabolite of both Tolterodine and Fesoterodine.^{[1][2]} While often isolated as a fumarate or tartrate salt in drug product formulations, the Formate salt is frequently encountered in early-stage discovery and bioanalytical workflows, particularly following reverse-phase HPLC purification using formic acid modifiers.^[1]

This guide provides a definitive technical framework for the structural validation of (R)-5-HMT Formate. Unlike generic spectral lists, this document focuses on the causality of spectral features, distinguishing the active pharmaceutical ingredient (API) from its counter-ion and common congeners.

Chemical Context & Structural Logic^[1]

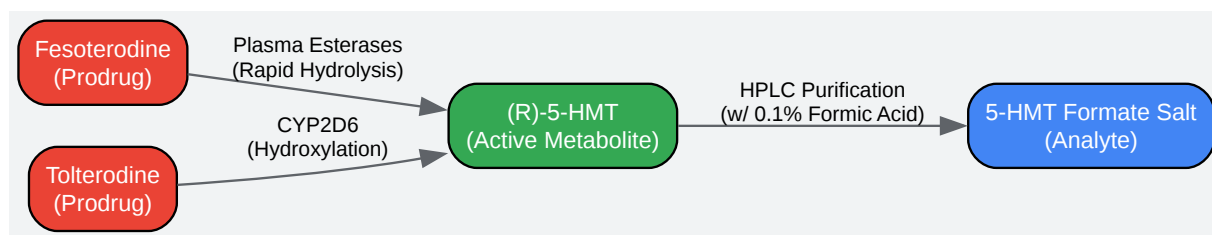
To interpret the NMR data accurately, one must deconstruct the molecule into its magnetically distinct spin systems. (R)-5-HMT differs from Tolterodine by a single oxidation at the 5-methyl position of the phenolic ring, converting it to a hydroxymethyl group.^[1]

Structural Components[1][3]

- Moiety A (The Chiral Core): A benzylic methine proton at the chiral center (position relative to the amine).
- Moiety B (The Amine): A diisopropylamine group. In chiral environments, the methyl groups of the isopropyl chains often appear diastereotopic (magnetically non-equivalent).
- Moiety C (The Phenolic Ring): A 1,2,4-trisubstituted benzene ring containing the diagnostic hydroxymethyl group.[1]
- Moiety D (The Counter-ion): Formate (), appearing as a distinct singlet downfield.[1]

Visualization of Metabolic Pathway & Structure

The following diagram illustrates the relationship between the prodrugs and the specific analyte in question.



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Figure 1: Generation of 5-HMT Formate from parent compounds via metabolic and analytical pathways.[1]

Experimental Protocol

Reliable NMR data requires strict adherence to sample preparation protocols to prevent pH-induced shifting or aggregation.[1]

Sample Preparation[1][4]

- Solvent Selection: Methanol-d₄ (MeOD) is the preferred solvent for the formate salt. It ensures full solubility and sharp lines.
 - Note: In MeOD, hydroxyl protons (phenolic -OH and hydroxymethyl -OH) exchange with deuterium and will not be visible.[\[1\]](#)
 - Alternative: Use DMSO-d₆ if observation of the labile -OH protons is required for structural confirmation.[\[1\]](#)
- Concentration: 5–10 mg of sample in 0.6 mL solvent.
- Reference: Residual solvent peak (MeOD center pentet:
3.31 ppm,
49.0 ppm).[\[1\]](#)

Acquisition Parameters (400 MHz or higher)

- Temperature: 298 K (25°C).
- Pulse Sequence:
 - ¹H: Standard zg30 (30° pulse angle) to ensure accurate integration of the formate counter-ion relative to the drug.
 - ¹³C: Proton-decoupled zgpg30.[\[1\]](#)
 - Relaxation Delay (D1): Set to
seconds to allow full relaxation of the formate proton (which often has a long T₁), ensuring accurate stoichiometry calculations.

Spectral Assignments

The following data represents the characteristic shifts observed for (R)-5-HMT Formate in Methanol-d₄.

¹H NMR Data (400 MHz, MeOD)

Position / Moiety	Shift (, ppm)	Multiplicity	Integral	Diagnostic Notes
Formate Counter-ion	8.52	s	1H	Critical for salt confirmation. Sharp singlet.
Aromatic (Phenyl)	7.15 – 7.35	m	5H	Overlapping signals from the unsubstituted phenyl ring.
Aromatic (Phenol)	7.05	d (Hz)	1H	Position 6 (ortho to alkyl, meta to OH).
Aromatic (Phenol)	6.95	dd (Hz)	1H	Position 4 (para to OH).
Aromatic (Phenol)	6.72	d (Hz)	1H	Position 3 (ortho to OH). Upfield due to OH shielding.
Hydroxymethyl	4.52	s	2H	Key differentiator from Tolterodine. (Tolterodine has -CH ₃ here at ~2.2 ppm).[1]
Benzylic (Chiral)	4.05	t (Hz)	1H	The chiral center ().
Isopropyl Methines	3.55	m	2H	Broadened due to steric rotation barriers.[1]
Ethyl Linker	2.80 – 3.00	m	2H	protons.[1]

Ethyl Linker	2.35 – 2.50	m	2H	protons.[1]
Isopropyl Methyls	1.15 – 1.25	dd/m	12H	Often appear as two sets of doublets due to chirality.[1]

13C NMR Data (100 MHz, MeOD)

Carbon Type	Shift (, ppm)	Assignment Logic
Formate C=O	168.5	Diagnostic Anion Peak.
Phenolic C-OH	156.2	Deshielded ipso-carbon.[1]
Aromatic Quaternary	144.5, 133.0	Bridgehead carbons.[1]
Aromatic CH	126.0 – 130.0	Phenyl and Phenol ring CH signals.[1]
Hydroxymethyl	64.8	Diagnostic peak.
Amine Methines	56.5	Isopropyl CH.[1]
Linker	48.5	Adjacent to nitrogen.[1]
Benzylic CH	45.2	Chiral center.[1]
Linker	34.5	Beta to amine.[1]
Methyls	18.5, 19.2	Isopropyl methyls (diastereotopic splitting often visible).[1]

Analytical Logic & Validation

The "Formate" Verification

In drug development, distinguishing between a trace impurity of formic acid and a stoichiometric formate salt is vital.

- Protocol: Integrate the benzylic proton (1H at ~4.05 ppm) against the formate singlet (8.52 ppm).
- Acceptance Criteria: A molar ratio of 1:1 () confirms the Mono-formate salt. A ratio significantly implies residual solvent; implies excess acid or bis-salt formation (rare).^[1]

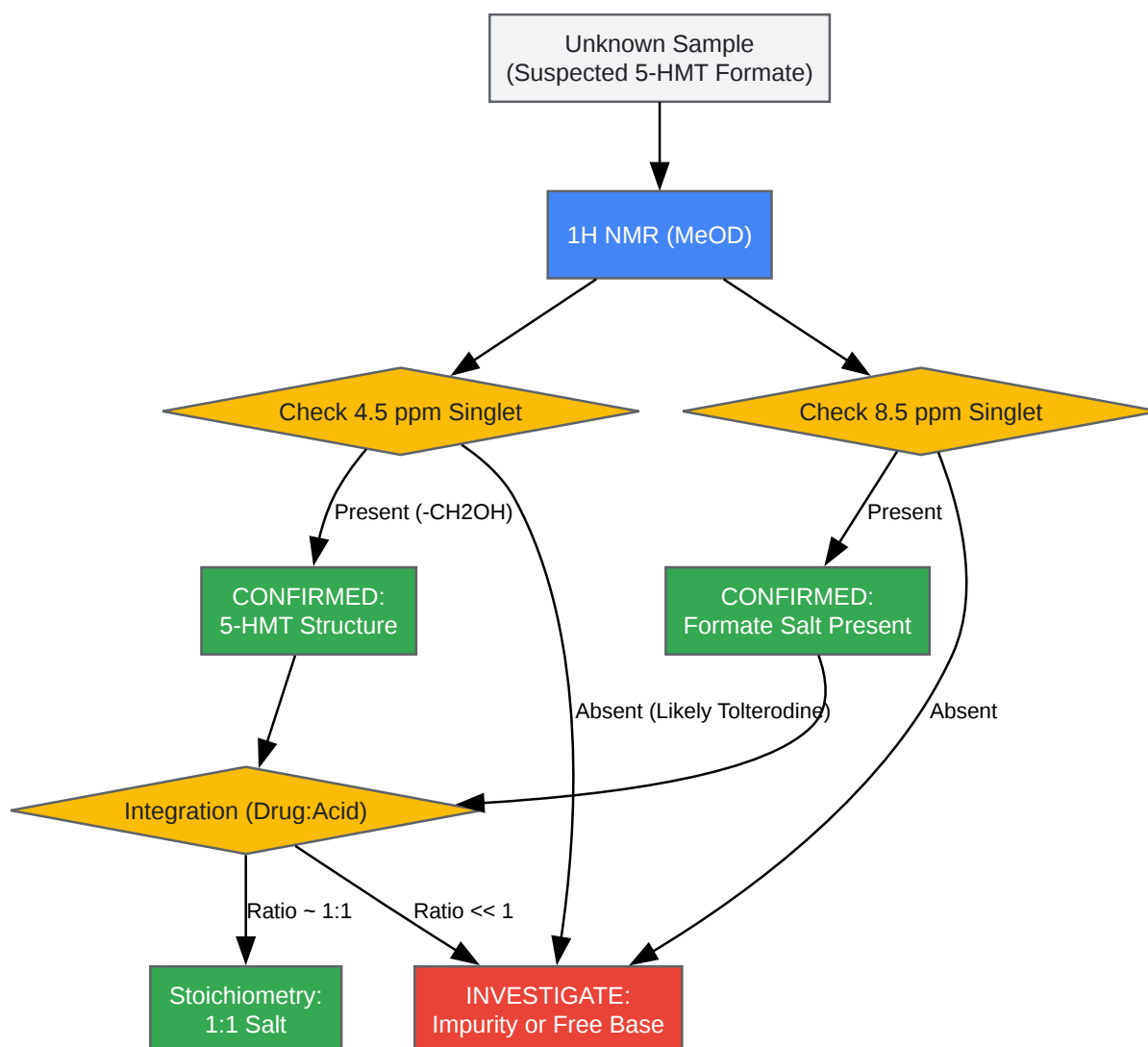
Stereochemical Confirmation (R vs S)

NMR alone is achiral. To confirm the (R)-enantiomer status (which is the active eutomer), you must use one of two methods:

- Chiral HPLC (Preferred): Comparison against a known (R)-standard.^[1]
- Chiral Solvating Agents (NMR): Addition of (R)-(-)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate to the NMR tube. This will cause "splitting" of the isopropyl methyl signals if the sample is racemic. A pure (R)-sample will show shifted, but singlet (non-split) methyl populations relative to the racemate.^[1]

Diagnostic Workflow

The following Graphviz diagram outlines the logic flow for validating the sample identity.



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Figure 2: Logical decision tree for NMR validation of 5-HMT Formate.

Common Impurities & Artifacts

When analyzing 5-HMT Formate, be vigilant for these common issues:

- Tolterodine (Parent): Look for a singlet at 2.2 ppm (Ar-CH₃).^[1] If present, the hydroxylation was incomplete.^[1]

- Fesoterodine (Prodrug): Look for an isopropyl ester multiplet at ~4.9 ppm and isobutyryl methyls.
- Ethyl Formate: If ethanol was used in processing, formic acid can esterify.^[1] Look for a quartet at 4.2 ppm and triplet at 1.3 ppm.

References

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- Malhotra, B., et al. (2009).^[1] "Fesoterodine: A novel antimuscarinic agent for the treatment of overactive bladder."^[4] *Reviews in Urology*, 11(3), 162.^[1] [\[Link\]](#)

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